

# Spectroscopic Characterization of 4-Chloro-5-iodo-6-methylpyrimidine: A Technical Guide

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## Compound of Interest

**Compound Name:** 4-Chloro-5-iodo-6-methylpyrimidine

**Cat. No.:** B1590081

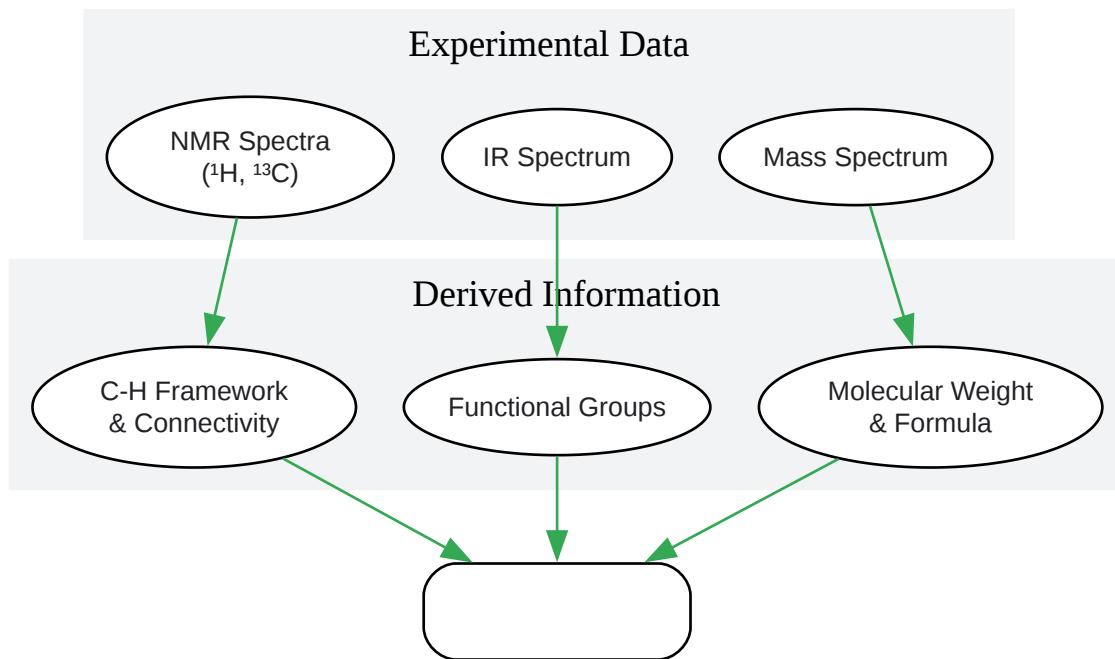
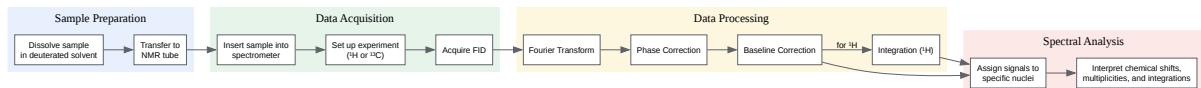
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This technical guide provides an in-depth analysis of the expected spectroscopic data for the heterocyclic compound **4-Chloro-5-iodo-6-methylpyrimidine**. This molecule is a key intermediate in the synthesis of various biologically active compounds, making its structural elucidation paramount for researchers in medicinal chemistry and drug development. This document will delve into the theoretical underpinnings and practical interpretation of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. While direct experimental spectra for this specific compound are not readily available in public databases, this guide will provide predicted data based on established spectroscopic principles and data from analogous structures.

## Molecular Structure and its Spectroscopic Implications

**4-Chloro-5-iodo-6-methylpyrimidine** possesses a unique substitution pattern on the pyrimidine ring, which dictates its electronic and vibrational properties, and consequently, its spectroscopic signatures. The presence of a methyl group, a chloro group, and an iodo group on the electron-deficient pyrimidine core leads to a distinct set of signals in various spectroscopic techniques. The general reactivity of halopyrimidines is influenced by the nature and position of the halogen, with the C-I bond being the most susceptible to cleavage in cross-coupling reactions due to its lower bond dissociation energy compared to the C-Cl bond<sup>[1]</sup>.

### Molecular Structure of 4-Chloro-5-iodo-6-methylpyrimidine



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## References

- 1. [benchchem.com](http://benchchem.com) [benchchem.com]
- To cite this document: BenchChem. [Spectroscopic Characterization of 4-Chloro-5-iodo-6-methylpyrimidine: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at:

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